

BCR-ABL Tyrosine Kinase Inhibitors for Chronic Myeloid Leukemia (CML)

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Compound of Interest

Compound Name: 5-amino-1,3-dimethyl-1*H*-pyrazole-4-carboxamide

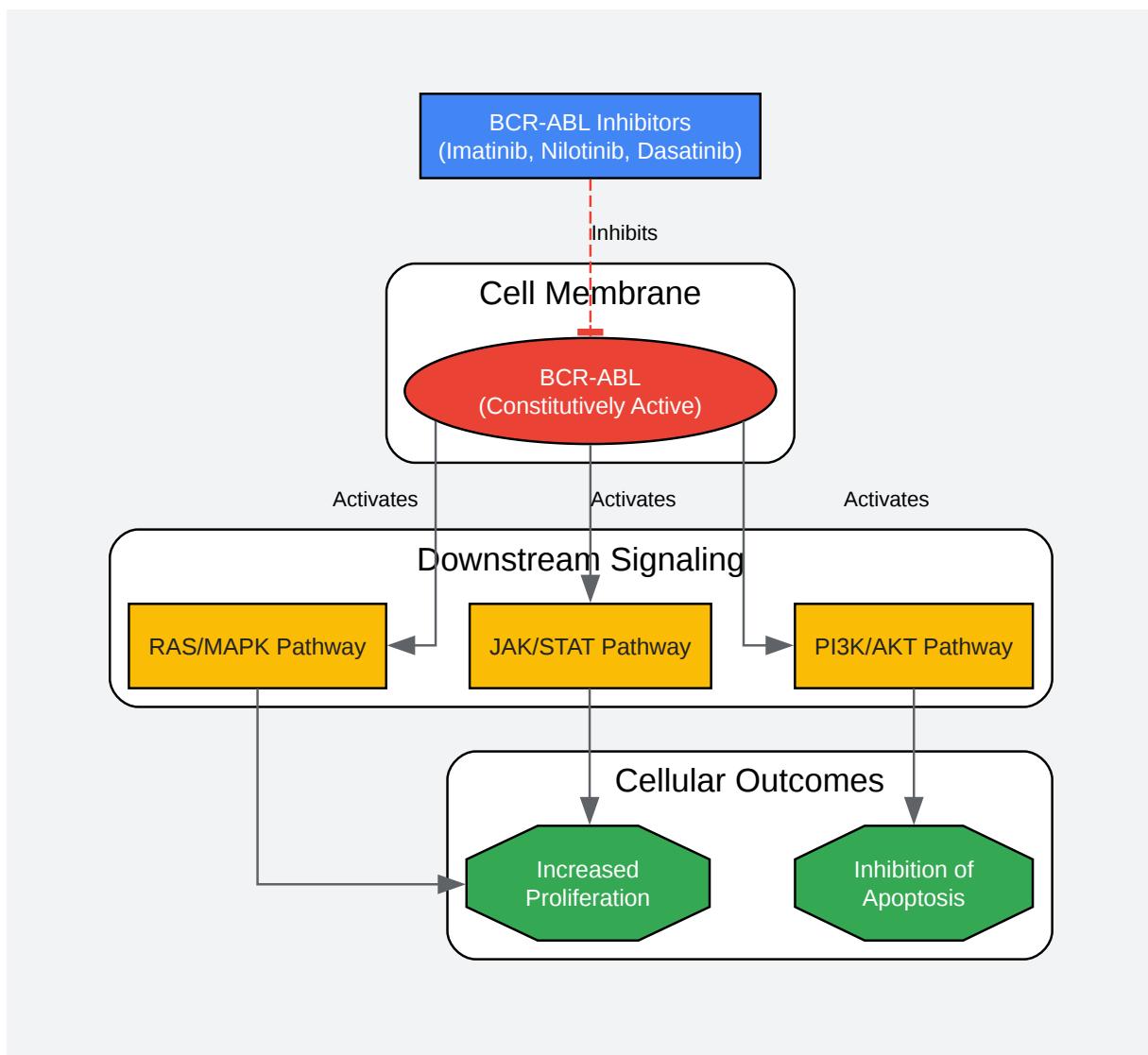
Cat. No.: B027724

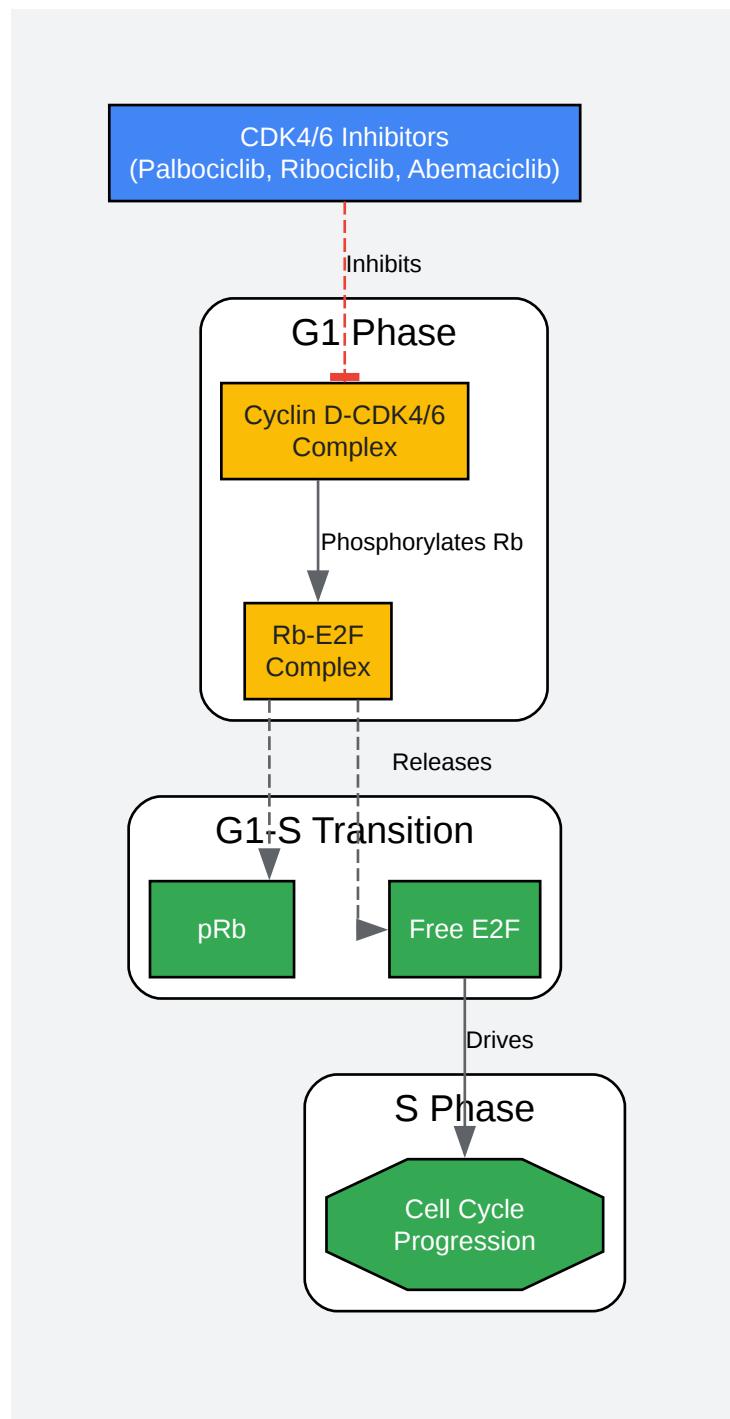
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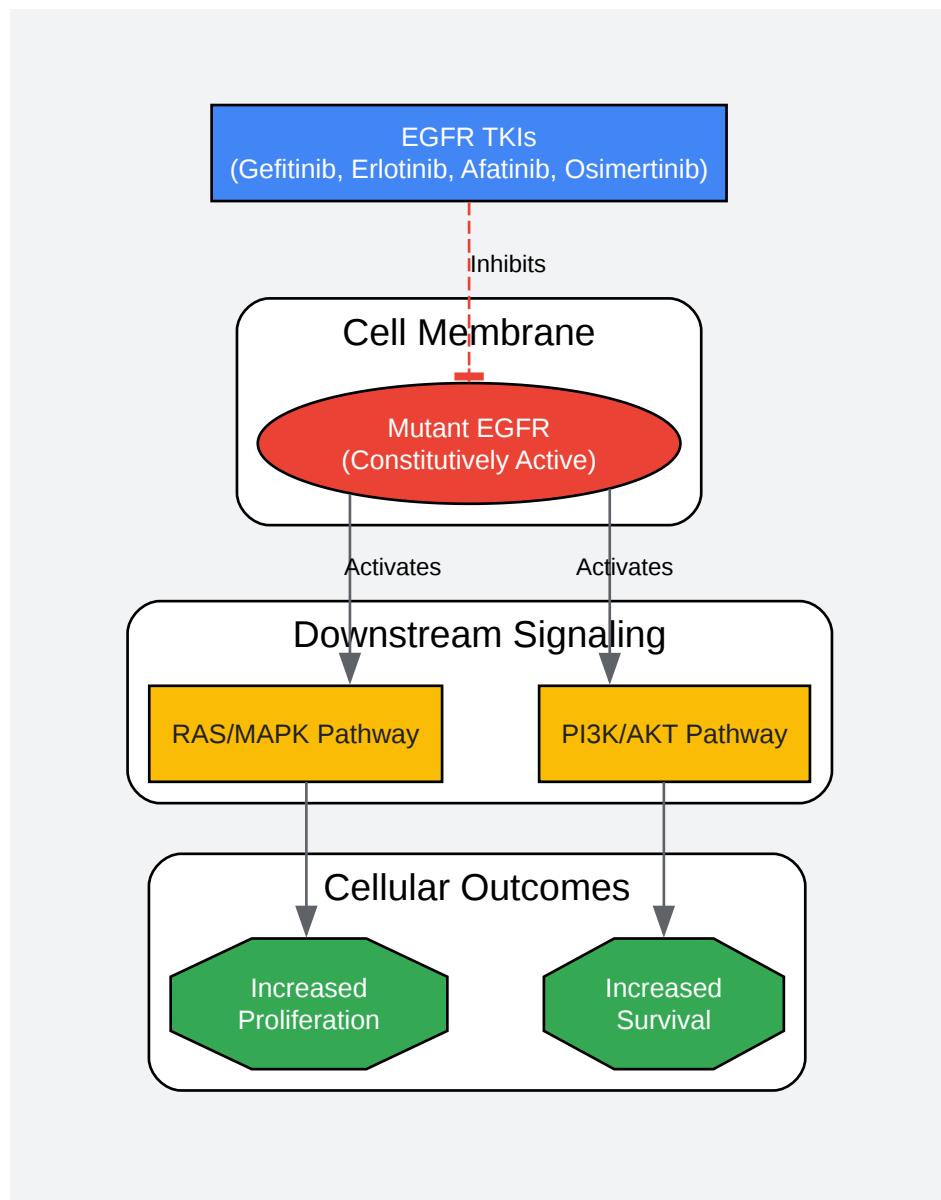
The discovery of the Bcr-Abl tyrosine kinase as the driver of Chronic Myeloid Leukemia (CML) led to the development of targeted kinase inhibitors, revolutionizing CML treatment. This section compares the first-generation inhibitor, Imatinib, with second-generation inhibitors, Nilotinib and Dasatinib.

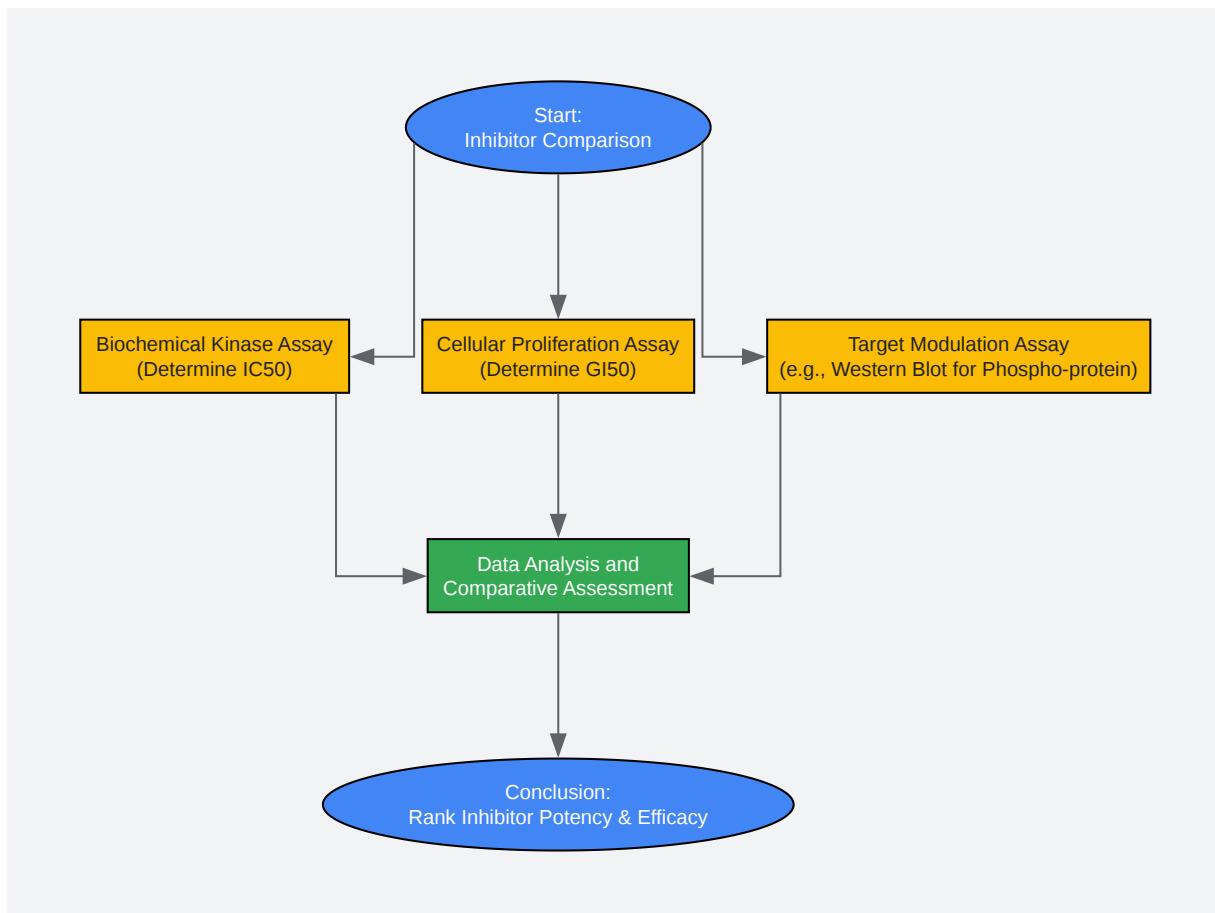
BCR-ABL Signaling Pathway

The constitutively active BCR-ABL fusion protein drives CML by activating multiple downstream signaling pathways, leading to uncontrolled cell proliferation and survival. The diagram below illustrates the central role of BCR-ABL and its inhibition by tyrosine kinase inhibitors (TKIs).









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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com